

# A Technical Overview of Abietyl Alcohol: Molecular Weight and Chemical Formula

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## Compound of Interest

Compound Name: Abietyl alcohol

Cat. No.: B1212625

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**Abietyl alcohol**, a derivative of abietic acid found in pine resin, is a compound of interest in various scientific and industrial fields, including drug development and materials science. This technical guide provides a concise overview of its fundamental chemical properties, specifically its molecular weight and chemical formula.

## Core Chemical Properties

The essential identifiers for **abietyl alcohol** are its chemical formula and molecular weight, which are critical for stoichiometric calculations, analytical characterization, and formulation development.

## Data Presentation

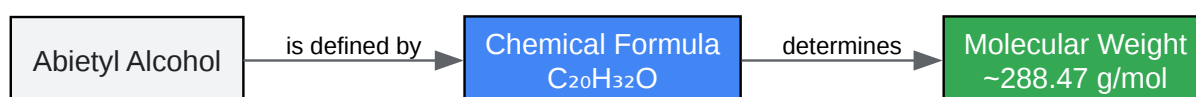
The quantitative data for **abietyl alcohol** is summarized in the table below for ease of reference.

Property	Value
Chemical Formula	C <sub>20</sub> H <sub>32</sub> O[1][2][3][4][5]
Molecular Weight	Approximately 288.47 g/mol [4][5]
CAS Number	666-84-2[1][2][3]

The molecular formula,  $C_{20}H_{32}O$ , indicates that a single molecule of **abietyl alcohol** contains 20 carbon atoms, 32 hydrogen atoms, and one oxygen atom.<sup>[1][2][3][4][5]</sup> The molecular weight is approximately 288.47 g/mol.<sup>[4][5]</sup> Other reported values include 288.5 g/mol and 288.476 g/mol.<sup>[1][2][3]</sup>

## Logical Relationship Diagram

The following diagram illustrates the direct relationship between the compound's name, its elemental composition (chemical formula), and its calculated mass (molecular weight).



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### Core Properties of **Abietyl Alcohol**

This guide is intended for informational purposes for a technical audience. For specific applications, further consultation of peer-reviewed literature and safety data sheets is recommended.

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## References

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